

Application Notes and Protocols: Single-Molecule FRET using a Cy3-Cy5 Pair

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Compound of Interest

Compound Name: Cyanine dye 3

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Single-Molecule FRET (smFRET)

Single-molecule Förster Resonance Energy Transfer (smFRET) is a powerful biophysical technique that allows for the study of conformational dynamics and intermolecular interactions of biomolecules in real-time.[1][2] By measuring the efficiency of non-radiative energy transfer from an excited donor fluorophore (Cy3) to a nearby acceptor fluorophore (Cy5), smFRET can provide information on the distance between the two dyes on a nanometer scale.[3][4] This makes it an invaluable tool for investigating dynamic processes such as protein folding, enzyme catalysis, and nucleic acid dynamics, which are often obscured in ensemble-averaged measurements.[1]

The most commonly used method for smFRET studies involves immobilizing molecules on a passivated glass surface and imaging them using Total Internal Reflection Fluorescence (TIRF) microscopy.[5] This setup enables the simultaneous observation of hundreds of individual molecules for extended periods, from milliseconds to minutes.[5]

The Cy3-Cy5 FRET Pair

The cyanine dyes Cy3 and Cy5 are the most widely used fluorophore pair for smFRET experiments due to their excellent photophysical properties.[2][6]

Key Advantages:

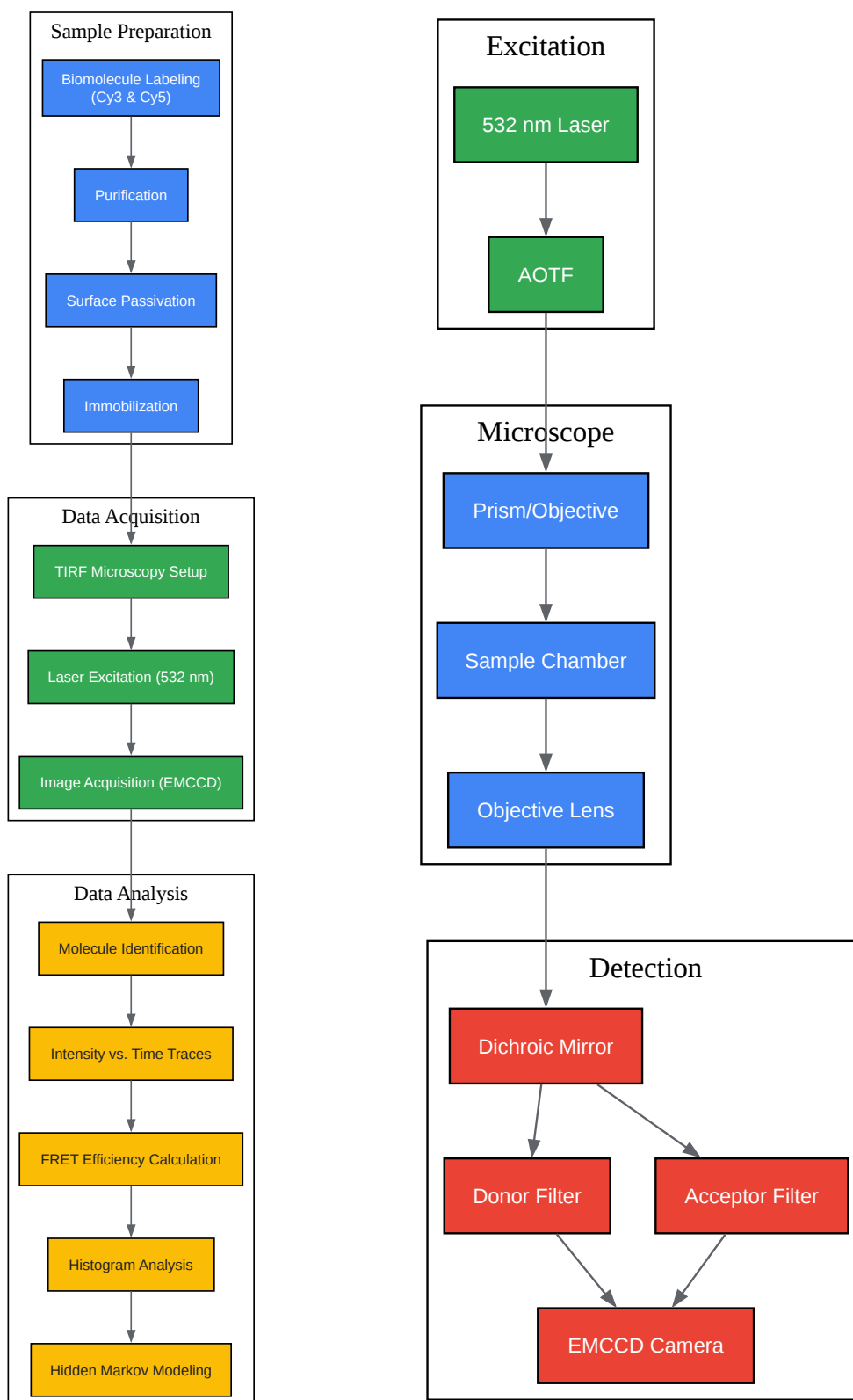
- High Quantum Yield and Extinction Coefficient: These properties contribute to bright and easily detectable fluorescence signals.[\[6\]](#)
- Good Photostability: When used with oxygen scavenging systems, Cy3 and Cy5 can be observed for extended periods before photobleaching.[\[6\]](#)
- Favorable Förster Distance (R_0): The R_0 for the Cy3-Cy5 pair is approximately 5.4 nm, making it suitable for measuring distances in the range of 2 to 8 nm, which is relevant for many biological processes.[\[2\]](#)[\[4\]](#)
- Spectral Separation: The emission spectrum of Cy3 has a good overlap with the absorption spectrum of Cy5, while their emission spectra are well-separated, minimizing spectral crosstalk.[\[5\]](#)

Table 1: Photophysical Properties of the Cy3-Cy5 FRET Pair

| Property | Cy3 (Donor) | Cy5 (Acceptor) |
|----------------------------|---|---|
| Excitation Maximum | ~550 nm | ~649 nm |
| Emission Maximum | ~570 nm | ~670 nm |
| Extinction Coefficient | ~150,000 M ⁻¹ cm ⁻¹ | ~250,000 M ⁻¹ cm ⁻¹ |
| Quantum Yield | ~0.16 (conjugated to DNA) | ~0.20 (conjugated to DNA) |
| Förster Distance (R_0) | c | |

Experimental Workflow

The general workflow for an smFRET experiment using a Cy3-Cy5 pair can be broken down into several key stages, from sample preparation to data analysis.



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